

methanesulfonyl azide spectroscopic characterization

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Compound Focus: Methanesulfonyl azide

CAS No.: 1516-70-7

Cat. No.: S1503329

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Structural & Spectroscopic Properties

The table below summarizes the key structural and vibrational characteristics of **methanesulfonyl azide**.

Property	Details / Characteristic	Value / Assignment
Molecular Structure	Single conformation; azido group synperiplanar to one SO group [1]	-
Crystal System	Triclinic [2]	-
Space Group	P1 [2]	-
Unit Cell Parameters	$a = 5.6240 \text{ \AA}$; $b = 5.9498 \text{ \AA}$; $c = 7.6329 \text{ \AA}$; $\alpha = 72.216^\circ$; $\beta = 70.897^\circ$; $\gamma = 88.601^\circ$ [2]	-
Melting Point	18 °C (64 °F; 291 K) [2]	-
Decomposition Point	Begins at 120 °C (248 °F; 393 K) [2]	-
Vibrational Spectroscopy (IR/Raman)	Azide asymmetric stretching ($\nu_{\text{as}}(\text{N}_3)$) [1]	$\sim 2167 \text{ cm}^{-1}$

Property	Details / Characteristic	Value / Assignment
	Azide symmetric stretching ($\nu_{\text{s}} \text{N}_3$) [1]	$\sim 1292 \text{ cm}^{-1}$
	S=O asymmetric stretching ($\nu_{\text{as}} \text{SO}_2$) [1]	$\sim 1347 \text{ cm}^{-1}$
	S=O symmetric stretching ($\nu_{\text{s}} \text{SO}_2$) [1]	$\sim 1165 \text{ cm}^{-1}$

Experimental Protocols for Characterization

The following methodologies provide a framework for the spectroscopic and structural analysis of **methanesulfonyl azide**.

Matrix-Isolation IR Spectroscopy with Photolysis

This protocol is used to study the molecule's structure and its light-induced decomposition products [1].

- Sample Preparation:** The **methanesulfonyl azide** is vaporized and co-deposited with a large excess of an inert noble gas (such as argon or neon) onto a cold window maintained at a very low temperature (typically several Kelvin). This process traps isolated guest molecules within a rigid solid matrix.
- Spectroscopic Characterization:** The matrix-isolated sample is analyzed using **Infrared (IR) spectroscopy** to obtain the vibrational fingerprint of the pristine molecule [1].
- Photolysis and Analysis:** The matrix is irradiated with an **ArF excimer laser (193 nm)**. This causes the azide to lose (N_2) and form the sulfonyl nitrene ($\text{CH}_3\text{SO}_2\text{N}$). The sample is then analyzed again with IR spectroscopy to identify the vibrational bands of this reactive intermediate. Subsequent irradiation with UV light (**266 nm**) can induce further rearrangement, which is also tracked spectroscopically [1].
- Computational Validation:** The experimental IR spectra are compared with the results of **quantum chemical calculations (e.g., DFT methods)** to confirm the identity of the observed species [1].

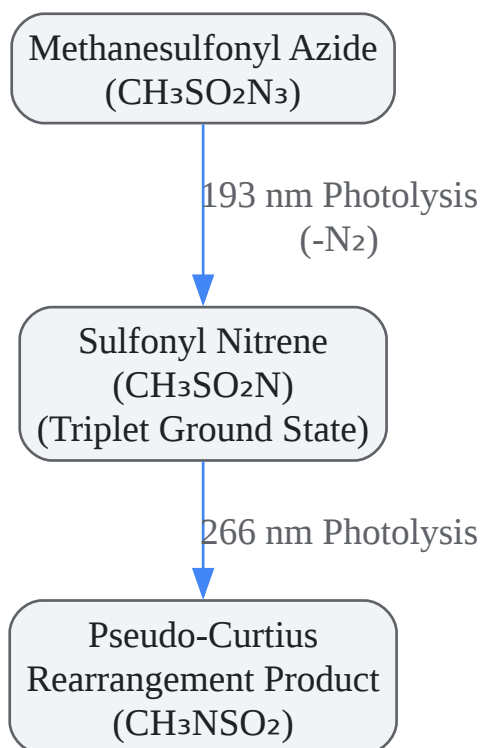
X-ray Crystallography

This technique determines the precise three-dimensional atomic arrangement in a single crystal.

- **Crystal Growth:** Suitable single crystals of **methanesulfonyl azide** are grown at low temperatures to ensure stability and quality [2].
- **Data Collection:** The crystal is mounted on a diffractometer and exposed to X-rays. The angles and intensities of the diffracted beams are measured.
- **Structure Solution:** The diffraction data is processed to solve the crystal structure, revealing lattice parameters, space group, and atomic coordinates, confirming the *synperiplanar* conformation [2] [1].

Photochemistry & Decomposition Pathway

Upon irradiation, **methanesulfonyl azide** undergoes a characteristic decomposition. The diagram below illustrates the sequence of photochemical reactions and the resulting intermediates.



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This pathway shows the initial formation of a nitrene intermediate, a highly reactive species common in azide chemistry. In the presence of hydrocarbons, this nitrene can form methanesulfonamide and its N-substituted derivatives [2].

Safety and Handling Considerations

- **Explosive Hazard:** **Methanesulfonyl azide**, like many organic azides, is explosive, especially if purified and heated [2].
- **Safer Use:** A common and safer laboratory practice is to **generate and use it in situ** (e.g., in acetonitrile) rather than isolating the pure compound, which minimizes handling risks [2].
- **Decomposition:** It decomposes from 120 °C, so must never be heated above this temperature [2].

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References

1. : Molecular Structure and Photolysis in Solid... Methanesulfonyl Azide [figshare.com]
2. - Wikipedia Methanesulfonyl azide [en.wikipedia.org]

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